

# 4-Chloro-3-methylaniline solubility in organic solvents

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## Compound of Interest

Compound Name: 4-Chloro-3-methylaniline

Cat. No.: B014550

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An In-depth Technical Guide on the Solubility of **4-Chloro-3-methylaniline** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **4-chloro-3-methylaniline** in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document summarizes the known qualitative solubility information. Furthermore, it offers comprehensive, adaptable experimental protocols for the quantitative determination of its solubility. This guide is intended to be a valuable resource for professionals in research and development, enabling informed decisions regarding solvent selection for synthesis, purification, and formulation of **4-chloro-3-methylaniline**.

## Introduction to 4-Chloro-3-methylaniline

**4-Chloro-3-methylaniline** (CAS No. 7149-75-9) is an aromatic amine with the molecular formula C<sub>7</sub>H<sub>8</sub>ClN.<sup>[1]</sup> It is a solid at room temperature and finds application as an intermediate in the synthesis of various chemical compounds, including dyes and pharmaceuticals. Understanding its solubility in different organic solvents is crucial for its effective use in various chemical processes.

## Qualitative Solubility of 4-Chloro-3-methylaniline

While precise quantitative data is scarce, the qualitative solubility of **4-chloro-3-methylaniline** in several common organic solvents has been reported. This information is summarized in the

table below.

Solvent	Qualitative Solubility
Methanol	Soluble / Slightly Soluble[2][3][4]
Ethyl Acetate	Soluble[3]
Chloroform	Slightly Soluble[2][4]
Ethanol	Soluble
Acetone	Soluble

It is important to note that terms like "soluble" and "slightly soluble" are not precise and the actual solubility can be influenced by factors such as temperature and the purity of both the solute and the solvent. For many organic compounds, solubility tends to increase with temperature.

## Experimental Protocols for Quantitative Solubility Determination

For researchers requiring precise solubility data, the following detailed experimental protocols are provided. These methods are standard laboratory procedures for determining the solubility of solid organic compounds in organic solvents.

### Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining solubility.[5][6][7] It involves preparing a saturated solution, evaporating the solvent from a known volume of the solution, and weighing the remaining solute.

Materials:

- **4-Chloro-3-methylaniline**
- Selected organic solvent(s)
- Analytical balance

- Conical flasks with stoppers
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven or vacuum oven
- Desiccator

**Procedure:**

- Preparation of Saturated Solution:
  - Add an excess amount of **4-chloro-3-methylaniline** to a conical flask containing a known volume of the desired organic solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the flask to prevent solvent evaporation.
  - Agitate the mixture using a magnetic stirrer or a shaker bath at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
  - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
  - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a volumetric pipette, ensuring no solid particles are transferred. To ensure complete removal of solids, it is recommended to filter the supernatant through a syringe filter compatible with the organic solvent.
- Solvent Evaporation and Weighing:
  - Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish.
  - Carefully evaporate the solvent in a fume hood. For higher boiling point solvents, a rotary evaporator or a gentle stream of inert gas can be used.

- Once the solvent is removed, place the evaporating dish in an oven at a temperature below the melting point of **4-chloro-3-methylaniline** (82-86 °C) to remove any residual solvent.
- Cool the dish in a desiccator to room temperature and weigh it on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
  - The solubility (S) can be calculated using the following formula:  $S \text{ (g/100 mL)} = [(Weight \text{ of dish + solute}) - (Weight \text{ of empty dish})] / (Volume \text{ of solution taken in mL}) * 100$

## Isothermal Shake-Flask Method with UV-Vis Spectrophotometric Analysis

This method is a highly reliable technique for determining thermodynamic solubility and is particularly useful when the solute has a distinct UV-Vis absorbance spectrum.[\[8\]](#)

Materials:

- **4-Chloro-3-methylaniline**
- Selected organic solvent(s) (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Analytical balance
- Volumetric flasks and pipettes
- Conical flasks with stoppers
- Shaker bath or magnetic stirrer with temperature control
- Filtration apparatus (e.g., syringe filters)

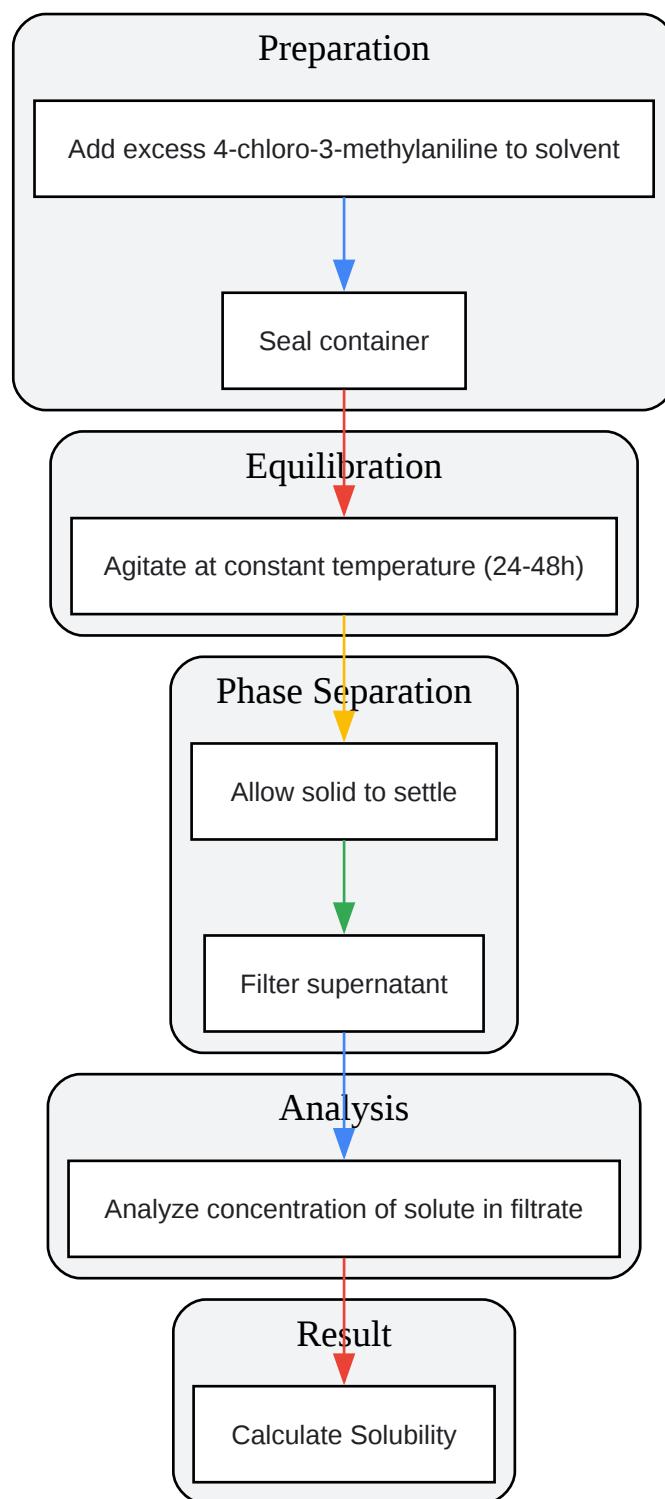
**Procedure:**

- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a stock solution of **4-chloro-3-methylaniline** of a known concentration in the chosen solvent.
  - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **4-chloro-3-methylaniline** in that solvent.
  - Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin.
- Preparation of Saturated Solution:
  - Follow the same procedure as in the gravimetric method (Section 3.1, step 1) to prepare a saturated solution at a constant temperature.
- Sample Collection and Dilution:
  - After reaching equilibrium, filter the supernatant as described previously.
  - Accurately dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Spectrophotometric Analysis:
  - Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Using the equation of the line from the calibration curve, determine the concentration of the diluted solution.

- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the solubility of **4-chloro-3-methylaniline** in the solvent at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of solubility using the isothermal shake-flask method.



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Caption: Workflow for Solubility Determination.

## Conclusion

While quantitative solubility data for **4-chloro-3-methylaniline** in organic solvents is not extensively documented in readily available literature, this guide provides a foundation based on existing qualitative information. For precise and reliable data, it is imperative for researchers to perform experimental determinations. The detailed protocols for the gravimetric and isothermal shake-flask with UV-Vis analysis methods presented herein offer robust and adaptable procedures for this purpose. Accurate solubility data is fundamental for the successful design and optimization of processes involving **4-chloro-3-methylaniline** in research and industrial applications.

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